

# "Methyl 4-cyano-2-fluorobenzoate" safety data sheet (SDS) and handling precautions

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## Compound of Interest

Compound Name: **Methyl 4-cyano-2-fluorobenzoate**

Cat. No.: **B174297**

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## Methyl 4-cyano-2-fluorobenzoate: A Technical Guide to Safe Handling and Use

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Methyl 4-cyano-2-fluorobenzoate**. The information presented is compiled from available safety data sheets (SDS) of structurally related compounds and public chemical databases to ensure a thorough understanding of the potential hazards and the necessary safety measures. This document is intended to be a resource for laboratory personnel and professionals in the field of drug development to promote safe handling and use of this compound.

## Chemical and Physical Properties

**Methyl 4-cyano-2-fluorobenzoate** is a substituted aromatic compound with the molecular formula  $C_9H_6FNO_2$ .<sup>[1]</sup> While specific experimental data for this exact compound is limited, the properties can be estimated based on structurally similar molecules.

Property	Value	Source
Molecular Weight	179.15 g/mol	PubChem[1]
Appearance	White to off-white solid	Fisher Scientific[2]
Melting Point	67 - 69 °C / 152.6 - 156.2 °F	Fisher Scientific[2]
Boiling Point	142 - 144 °C / 287.6 - 291.2 °F @ 12 mmHg	Fisher Scientific[2]

## Hazard Identification and Classification

Based on data from similar compounds, **Methyl 4-cyano-2-fluorobenzoate** is expected to be classified as hazardous. The primary hazards are associated with acute toxicity, skin and eye irritation, and respiratory irritation.

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	Category 4	Harmful if swallowed.[2][3]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[2][3]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation. [2][3]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[2][3][4]

GHS Hazard Pictograms:

- Exclamation Mark (GHS07): Indicates skin and eye irritation, harmful if swallowed, and may cause respiratory irritation.
- Health Hazard (GHS08): May be included depending on specific target organ toxicity data.

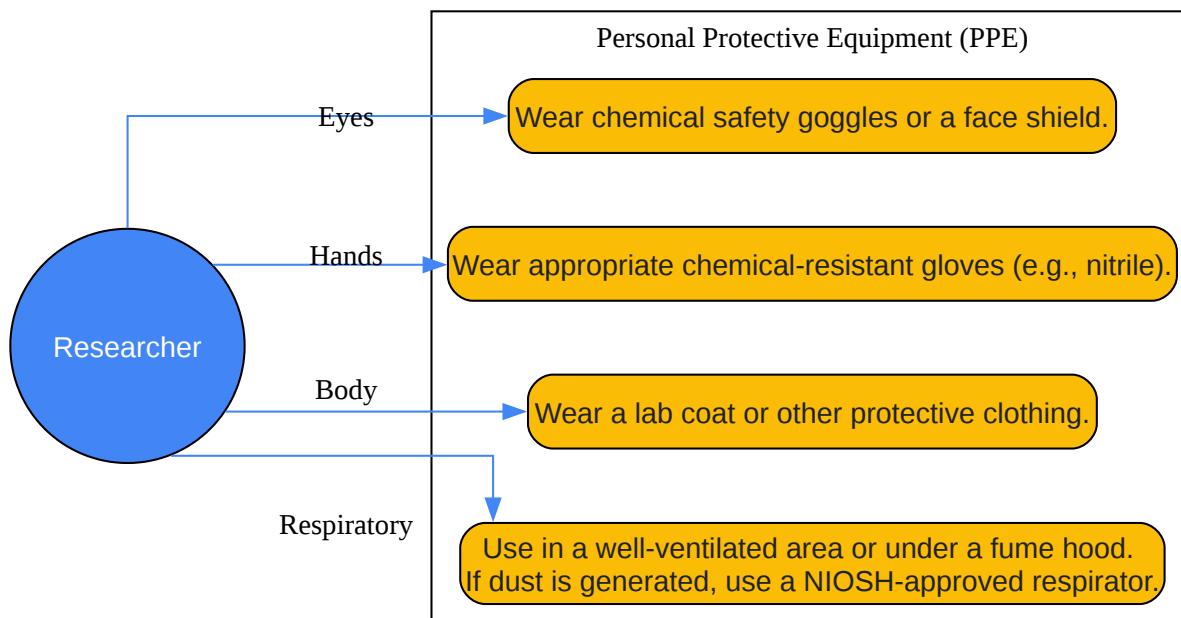
Signal Word: Warning[2]

## Handling and Storage Precautions

Safe handling and storage are crucial to minimize exposure and ensure laboratory safety. The following precautions should be strictly adhered to.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.



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Figure 1: Recommended Personal Protective Equipment (PPE) for handling **Methyl 4-cyano-2-fluorobenzoate**.

## Safe Handling Practices

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.<sup>[2][3]</sup> Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.<sup>[2]</sup>
- General Hygiene: Avoid contact with skin, eyes, and clothing.<sup>[3]</sup> Do not eat, drink, or smoke in areas where the chemical is handled, stored, or processed.<sup>[3][4]</sup> Wash hands thoroughly

after handling and before any breaks.[2][3]

- Dust Control: As a solid, there is a potential for dust formation. Handle the material carefully to avoid generating dust.[2] If dust is generated, appropriate respiratory protection should be used.

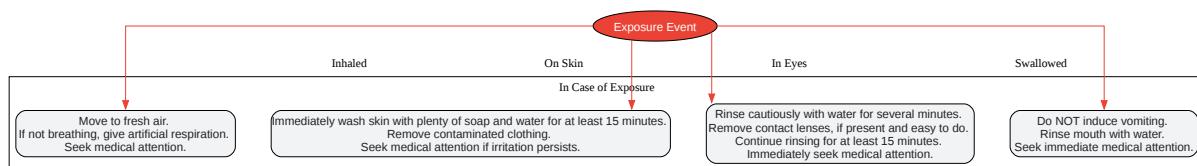
## Storage Conditions

- Container: Keep the container tightly closed and stored in a dry, cool, and well-ventilated place.[3][5]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[2]

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

## First-Aid Measures



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Figure 2: First-aid procedures for exposure to **Methyl 4-cyano-2-fluorobenzoate**.

## Accidental Release Measures

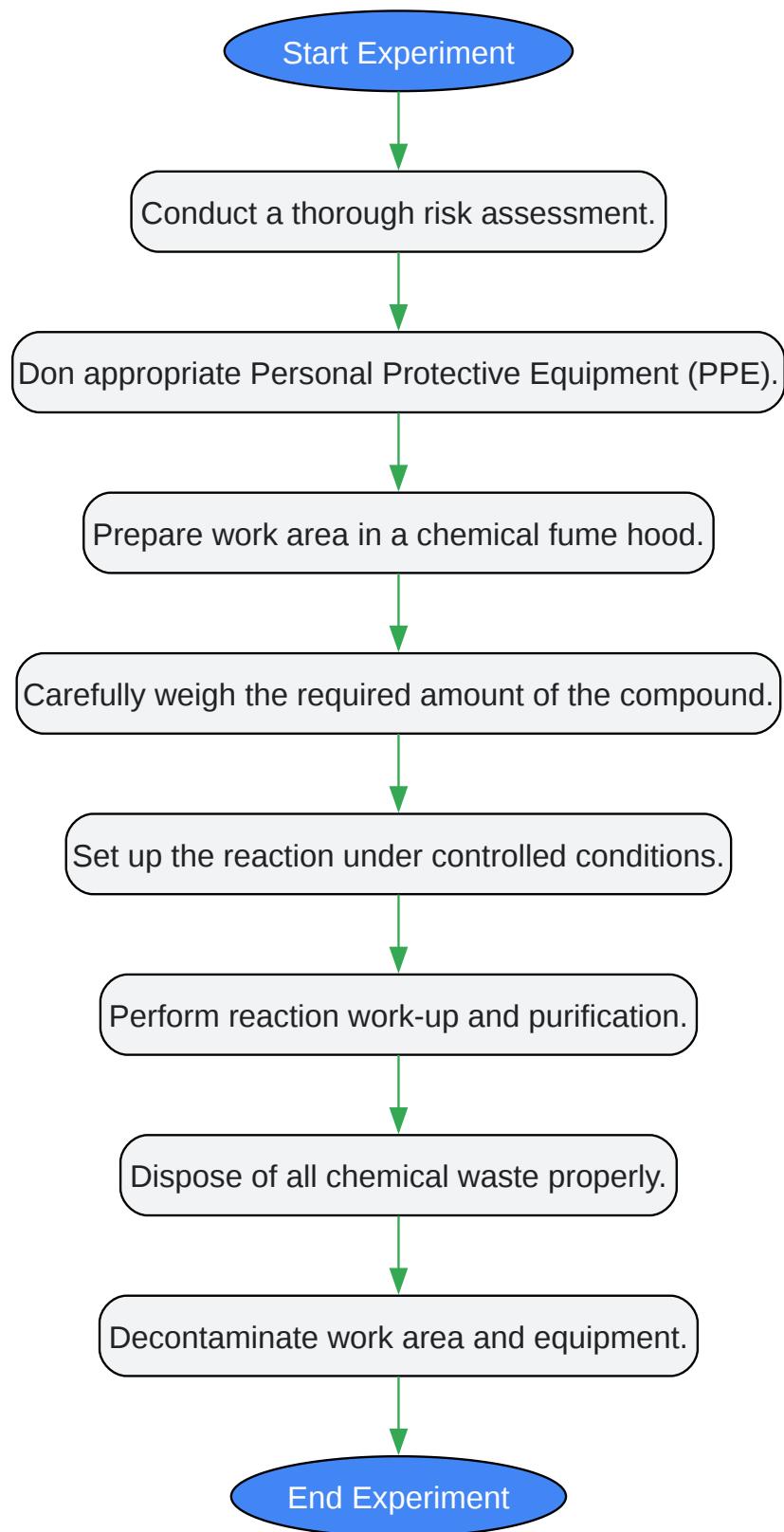
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE) as described in Section 3.1. Avoid breathing dust and contact with the skin and eyes.[4]
- Environmental Precautions: Prevent the material from entering drains or waterways.[3]
- Containment and Cleanup: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[4] For large spills, control the source of the leak if possible and contain the spill. Follow the same cleanup procedure as for small spills.

## Disposal Considerations

Dispose of the waste material in accordance with all applicable federal, state, and local environmental regulations.[2][3] Do not dispose of it with normal household waste. The material should be disposed of as hazardous waste.

## Experimental Protocols

While specific experimental protocols for **Methyl 4-cyano-2-fluorobenzoate** are not detailed in the provided safety data sheets, any experimental use should incorporate the handling and safety precautions outlined in this guide. A general workflow for a laboratory experiment involving this compound is illustrated below.



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Figure 3: A generalized experimental workflow for handling **Methyl 4-cyano-2-fluorobenzoate**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). It is the responsibility of the user to obtain and review the most current SDS for **Methyl 4-cyano-2-fluorobenzoate** from the supplier before handling or using the product. All laboratory personnel should be trained in the proper handling of hazardous chemicals.

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